

Application Notes & Protocols: Sodium Phenolate Trihydrate as a Reagent in Organic Synthesis

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Compound of Interest

Compound Name: Sodium phenolate trihydrate

CAS No.: 156150-40-2

Cat. No.: B041771

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Introduction: The Role and Utility of Sodium Phenolate Trihydrate

Sodium phenolate trihydrate ($\text{C}_6\text{H}_5\text{ONa} \cdot 3\text{H}_2\text{O}$) is a cornerstone reagent in organic synthesis, valued for its dual functionality as a potent nucleophile and a moderately strong base.^{[1][2]} The core of its reactivity lies in the phenoxide ion, the conjugate base of phenol, which serves as a versatile precursor for a multitude of organic compounds, from pharmaceuticals and agrochemicals to polymers and dyes.^{[1][3]} The trihydrate form offers distinct practical advantages over its anhydrous counterpart, primarily enhanced stability and easier handling in a laboratory setting.^[1] However, it is crucial for the synthetic chemist to account for the mass of the three water molecules in stoichiometric calculations to ensure reaction accuracy. This guide provides an in-depth exploration of its primary applications, detailed experimental protocols, and the chemical principles that govern its utility.

Physicochemical & Safety Profile

A clear understanding of the reagent's properties is fundamental to its safe and effective use.

Property	Value	Source
CAS Number	156150-40-2	[4]
Molecular Formula	NaOC ₆ H ₅ · 3H ₂ O	[5]
Molecular Weight	170.14 g/mol	[6][7]
Appearance	White crystalline solid	[8]
Melting Point	61-64 °C	[4][6]
GHS Hazard	H314: Causes severe skin burns and eye damage	[4][7]
Storage	Store below +30°C in a dry, well-ventilated place	[6]

Safety Precautions: Due to its corrosive nature, handling **sodium phenolate trihydrate** requires stringent safety measures.[4][7] Always use in a well-ventilated fume hood and wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.[4] Accidental contact with skin or eyes requires immediate and thorough flushing with water.

Core Application 1: Williamson Ether Synthesis of Aryl Ethers

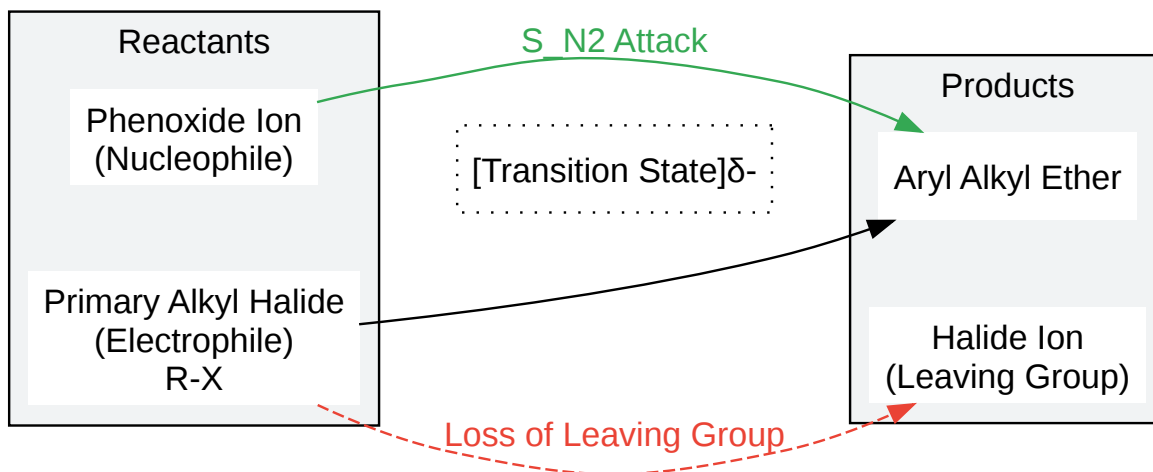
The synthesis of aryl ethers is arguably the most common application of sodium phenolate. This reaction, an extension of the Williamson ether synthesis, is a robust and high-yielding method for forming a carbon-oxygen (C-O) bond between an aromatic ring and an alkyl group. [8][9] Phenolic ethers are prevalent motifs in medicinal chemistry, found in numerous FDA-approved drugs where they can enhance properties like hydrophobicity and metabolic stability. [10][11]

Mechanistic Rationale (S_N2 Pathway)

The reaction proceeds via a bimolecular nucleophilic substitution (SN2) mechanism. The phenoxide ion, a powerful nucleophile, performs a backside attack on an alkyl halide (or other suitable electrophile with a good leaving group, like a tosylate).[\[12\]](#)[\[13\]](#)

Causality of Experimental Choices:

- **Nucleophile:** The phenoxide ion is an excellent nucleophile for this transformation. The negative charge is delocalized across the aromatic ring, but a significant concentration of electron density remains on the oxygen atom, making it highly reactive towards electrophilic carbon centers.[\[14\]](#)
- **Electrophile (Alkyl Halide):** The success of the SN2 pathway is highly dependent on the structure of the alkyl halide.
 - **Primary Halides** (e.g., methyl iodide, ethyl bromide): These are ideal substrates, as they are sterically unhindered, allowing for easy backside attack and leading to high yields of the ether product.[\[12\]](#)
 - **Secondary Halides:** These are more sterically hindered and can lead to a mixture of substitution (SN2) and elimination (E2) products, lowering the yield of the desired ether.[\[15\]](#)
 - **Tertiary Halides:** These will almost exclusively undergo elimination (E2) in the presence of the basic phenoxide ion and are therefore unsuitable for this synthesis.[\[12\]](#)[\[15\]](#)
- **Solvent:** A polar aprotic solvent such as Dimethylformamide (DMF), Acetonitrile (MeCN), or Dimethyl sulfoxide (DMSO) is preferred. These solvents effectively solvate the sodium cation but do not form strong hydrogen bonds with the phenoxide anion, leaving its nucleophilicity intact and accelerating the reaction rate.[\[15\]](#)



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Caption: SN2 mechanism for the Williamson ether synthesis.

Protocol: Synthesis of Phenetole (Ethyl Phenyl Ether)

This protocol details a representative synthesis of an aryl ether using **sodium phenolate trihydrate**.

Materials:

- **Sodium Phenolate Trihydrate** (1.70 g, 10.0 mmol)
- Ethyl Bromide (0.82 mL, 1.20 g, 11.0 mmol)
- N,N-Dimethylformamide (DMF), anhydrous (20 mL)
- Diethyl Ether
- 5% Sodium Hydroxide (aq) solution
- Saturated Sodium Chloride (brine) solution
- Anhydrous Magnesium Sulfate (MgSO₄)

Procedure:

- Setup: To a dry 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **sodium phenolate trihydrate** (10.0 mmol).
- Dissolution: Add 20 mL of anhydrous DMF to the flask and stir at room temperature until the solid is fully dissolved.
- Reagent Addition: Slowly add ethyl bromide (11.0 mmol) to the stirring solution via syringe.
- Reaction: Heat the reaction mixture to 60-70 °C using an oil bath and maintain stirring for 3-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Quenching & Extraction: After cooling to room temperature, pour the reaction mixture into a separatory funnel containing 50 mL of water. Extract the aqueous phase with diethyl ether (3 x 30 mL).
- Washing: Combine the organic extracts and wash sequentially with 5% NaOH solution (2 x 20 mL) to remove any unreacted phenol, followed by saturated brine solution (1 x 20 mL).
- Drying & Concentration: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield crude phenetole.
- Purification: If necessary, purify the crude product by fractional distillation to obtain pure phenetole.

Substrate Scope & Yields

Alkyl Halide	Product	Typical Conditions	Approx. Yield (%)
Methyl Iodide	Anisole	DMF, 50°C, 3h	>95
Ethyl Bromide	Phenetole	DMF, 65°C, 4h	90-95
n-Butyl Bromide	Butyl Phenyl Ether	Acetonitrile, Reflux, 6h	85-90
Benzyl Chloride	Benzyl Phenyl Ether	Acetone, K ₂ CO ₃ , Reflux, 5h	88-94

Note: In some protocols, phenol is deprotonated in situ using a base like K₂CO₃ instead of starting with pre-formed sodium phenolate.

Core Application 2: The Kolbe-Schmitt Reaction

A classic and industrially significant reaction, the Kolbe-Schmitt reaction utilizes sodium phenolate to produce salicylic acid (2-hydroxybenzoic acid), the primary precursor to aspirin. [16][17] This transformation is a carboxylation reaction involving the electrophilic addition of carbon dioxide to the phenoxide ring.

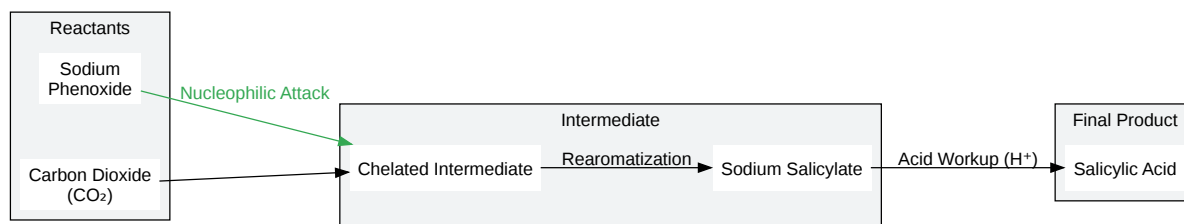
Mechanistic Rationale

The reaction mechanism is a fascinating example of electrophilic aromatic substitution with a weak electrophile (CO₂).

Causality of Experimental Choices:

- **Reactivity:** Phenol itself is not sufficiently nucleophilic to react with carbon dioxide. However, its deprotonation to the highly activated sodium phenoxide dramatically increases the electron density of the aromatic ring, enabling the attack on the electrophilic carbon of CO₂. [17][18]

- **Regioselectivity (ortho vs. para):** The pronounced preference for ortho-carboxylation with sodium phenoxide is attributed to the formation of a chelated intermediate complex between the sodium cation, the phenoxide oxygen, and the oxygen atoms of the carbon dioxide molecule. This pre-organization of the reactants in close proximity favors attack at the ortho position.^[16] When potassium phenoxide is used, the larger potassium ion does not chelate as effectively, often leading to the thermodynamically more stable para-isomer, 4-hydroxybenzoic acid, especially at higher temperatures.^[16]
- **Reaction Conditions:** The reaction requires high pressure (typically ~100 atm) and elevated temperature (~125 °C) to overcome the low reactivity of CO₂ and drive the reaction forward.^[16]



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Caption: Key steps in the Kolbe-Schmitt reaction mechanism.

Protocol: Synthesis of Salicylic Acid

This protocol outlines the laboratory-scale synthesis of salicylic acid. Note: This reaction requires specialized high-pressure equipment (autoclave) and should only be performed by trained personnel with appropriate safety measures in place.

Materials:

- Sodium Phenolate (anhydrous is preferred, prepared by removing water from the trihydrate under vacuum)
- Carbon Dioxide (gas cylinder)
- Sulfuric Acid (concentrated)

Procedure:

- Preparation: Place dry sodium phenoxide powder into a high-pressure autoclave.
- Pressurization: Seal the autoclave, purge with N₂, and then pressurize with carbon dioxide to approximately 100 atm.
- Heating: Heat the autoclave to ~125-140 °C while maintaining pressure. The contents are typically agitated or stirred mechanically. Maintain these conditions for several hours (e.g., 6-8 hours).
- Cooling & Depressurization: Cool the reactor to room temperature and slowly vent the excess CO₂ pressure.
- Isolation of Intermediate: The solid product inside the reactor is crude sodium salicylate. Dissolve this solid in hot water.
- Acidification: While stirring, slowly and carefully add concentrated sulfuric acid to the hot aqueous solution until the pH is strongly acidic (pH ~2). Salicylic acid will precipitate as a white solid.
- Purification: Cool the mixture in an ice bath to maximize precipitation. Collect the solid product by vacuum filtration, wash with cold water, and recrystallize from hot water to obtain pure salicylic acid.

Additional Synthetic Applications

While the Williamson and Kolbe-Schmitt reactions are its most prominent uses, sodium phenolate is also employed in:

- Synthesis of Phenyl Esters: Reacts readily with acylating agents like acyl chlorides or anhydrides to form phenyl esters, which are valuable intermediates and products in their own right.[8]
- Pharmaceutical & Agrochemical Synthesis: It serves as a key building block for various active pharmaceutical ingredients (APIs), including antiseptics and anti-inflammatory agents, as well as herbicides and pesticides.[1][3]
- Polymer Chemistry: It can act as a catalyst or initiator in the production of high-performance phenolic resins, which are used in adhesives, coatings, and construction materials.[1]

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